

2-Pentenal CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Pentenal
Cat. No.: B073810

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An In-depth Technical Guide to 2-Pentenal

This technical guide provides essential information on **2-Pentenal**, including its chemical identifiers and molecular data. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document also outlines a representative experimental protocol for the synthesis of related α,β -unsaturated aldehydes and presents a visual workflow for this process.

Physicochemical Properties of 2-Pentenal Isomers

2-Pentenal is an organic compound with the molecular formula C_5H_8O . It exists as different stereoisomers, primarily the (E)- and (Z)-isomers, also referred to as trans- and cis-isomers, respectively. The properties of these isomers can vary, and it is crucial to distinguish between them in a research and development context. A summary of the key identifiers for these isomers is provided below.

Property	2-Pentenal (Isomer Mixture/Unspecified)	(E)-2-Pentenal (trans)	(Z)-2-Pentenal (cis)
CAS Number	764-39-6[1]	1576-87-0[2][3]	1576-86-9[4][5][6][7]
Molecular Weight	84.12 g/mol [1]	84.12 g/mol or 84.1164 g/mol [2][3]	84.12 g/mol or 84.1164 g/mol [5][7][8]
Synonyms	Pent-2-enal[9]	trans-2-Pentenal, 2-Ethylacrylic aldehyde	cis-2-Pentenal[5]

Experimental Protocols: Synthesis of α,β -Unsaturated Aldehydes

The synthesis of α,β -unsaturated aldehydes such as **2-pentenal** and its derivatives is commonly achieved through an aldol condensation reaction. This reaction involves the base- or acid-catalyzed reaction between two carbonyl compounds (aldehydes or ketones) to form a β -hydroxy carbonyl compound, which then dehydrates to give the α,β -unsaturated product.

Protocol: Base-Catalyzed Aldol Condensation for the Synthesis of 2-Methyl-**2-Pentenal**

This protocol is a representative example of the synthesis of an α,β -unsaturated aldehyde, specifically 2-methyl-**2-pentenal**, through the self-condensation of propionaldehyde using an anion exchange resin as the catalyst.[\[10\]](#)

Materials:

- Propionaldehyde
- Anion exchange resin (catalyst)
- Benzene (solvent)
- Water
- Organic acid (for neutralization, if needed)

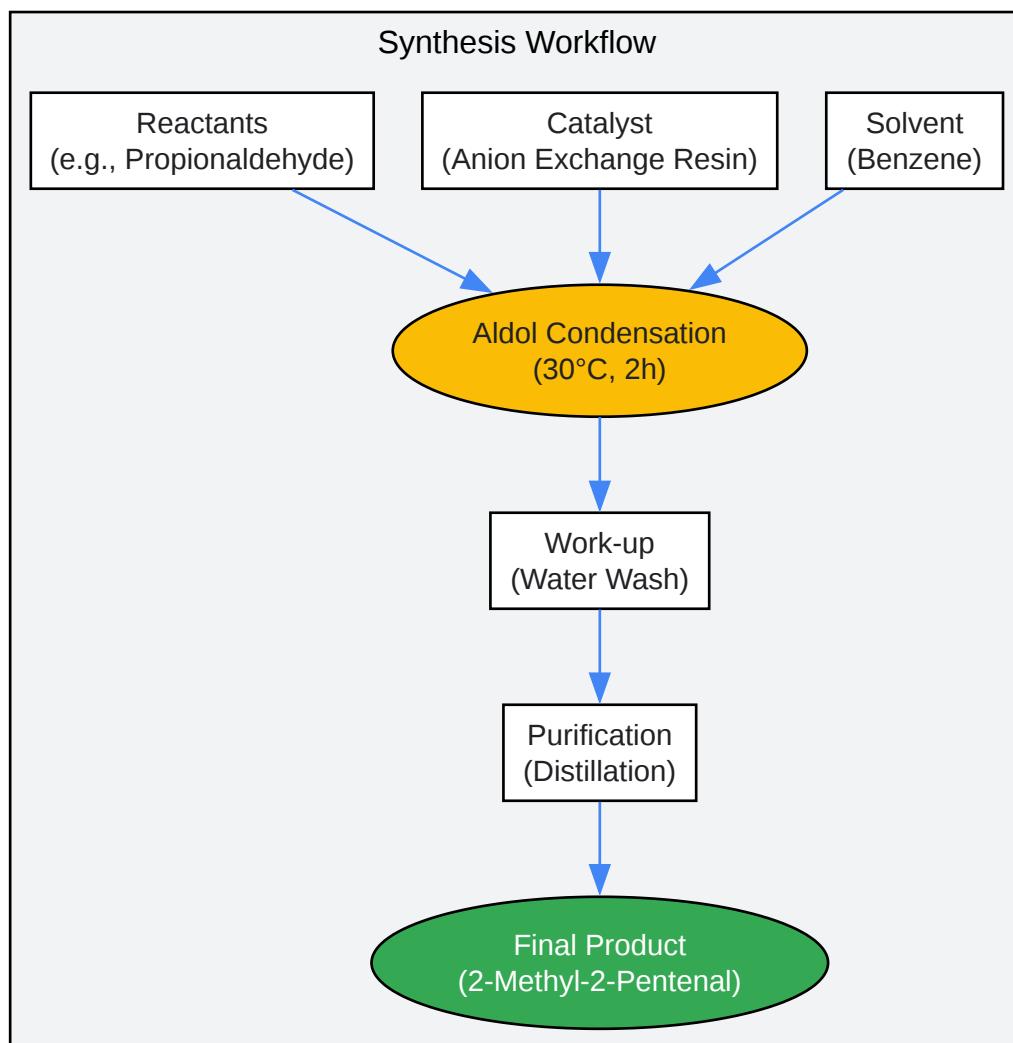
Procedure:

- Reaction Setup: In a reaction vessel, combine propionaldehyde and the anion exchange resin. For example, a molar ratio of 20 mmol of propionaldehyde to 10 mmol of anion exchange resin can be used.[\[10\]](#)
- Solvent Addition: Add a suitable solvent, such as 5 mL of benzene, to the reaction mixture.[\[10\]](#)
- Reaction Conditions: Stir the mixture at a controlled temperature, for instance, 30°C, for a duration of 2 hours.[\[10\]](#)

- Work-up: After the reaction is complete, the mixture is washed with water to remove the catalyst and any water-soluble byproducts. If necessary, an organic acid can be used to neutralize the mixture before washing.
- Product Isolation: The organic layer containing the product, **2-methyl-2-pentenal**, is separated. The solvent can be removed under reduced pressure to yield the crude product.
- Purification: The crude product can be further purified by distillation to obtain high-purity **2-methyl-2-pentenal**.

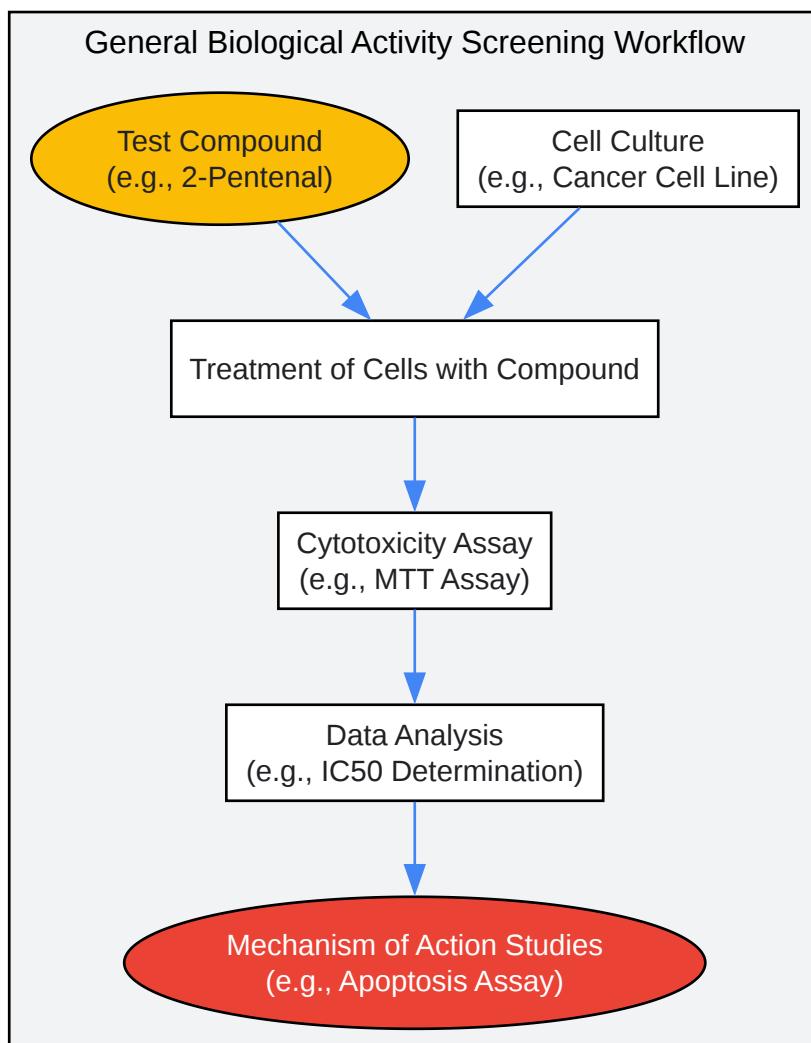
Visualizing Experimental and Logical Workflows

The following diagrams illustrate key workflows relevant to the synthesis and potential biological screening of **2-Pentenal** and related compounds.



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Caption: Workflow for the synthesis of 2-methyl-2-pentenal.



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